

Operational Risk & Handling Guide: 1-(3,4-dichlorophenyl)-1H-pyrazol-4-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(3,4-dichlorophenyl)-1H-pyrazol-4-amine

Cat. No.: B11817931

[Get Quote](#)

Executive Technical Summary

1-(3,4-dichlorophenyl)-1H-pyrazol-4-amine is a specialized heterocyclic building block predominantly used in the synthesis of bioactive scaffolds, particularly pyrazolo[3,4-d]pyrimidines (kinase inhibitors). Its structure features an electron-rich amino group at the 4-position and an electron-deficient 3,4-dichlorophenyl moiety at the 1-position.

- **Primary Utility:** Precursor for transition-metal catalyzed cross-couplings (Buchwald-Hartwig) and cyclization reactions in medicinal chemistry.
- **Core Hazard:** As an aromatic amine derivative, it poses risks of substantial irritation to mucosal membranes and potential skin sensitization. While specific LD50 data is rare for this intermediate, it must be handled as a Category 4 Acute Toxin by analogy to structurally related chlorinated anilines and aminopyrazoles.

Chemical Identity & Physicochemical Profile

Property	Specification
Chemical Name	1-(3,4-dichlorophenyl)-1H-pyrazol-4-amine
CAS Number	66000-43-9
Molecular Formula	C
	H
	Cl
	N
Molecular Weight	228.08 g/mol
Appearance	Off-white to pale yellow solid
Predicted Boiling Point	~388°C (at 760 mmHg)
Density	~1.50 g/cm
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water
pKa (Predicted)	~3.5 (Conjugate acid of the amine)

Hazard Identification & Mechanistic Toxicology

GHS Classification (derived from structural analogues):

- Skin Irritation: Category 2 (H315)[1]
- Eye Irritation: Category 2A (H319)
- STOT-SE: Category 3 (Respiratory Irritation) (H335)

Toxicological Mechanism

The 4-amino group is a nucleophilic center. Upon contact with biological tissue, it can undergo metabolic N-oxidation, potentially forming reactive hydroxylamines that interact with cellular macromolecules. The dichlorophenyl ring increases lipophilicity, facilitating dermal absorption.

- **Inhalation Risk:** Dust inhalation can cause severe bronchial irritation due to the basicity of the amine reacting with mucosal moisture.
- **Sensitization:** Like many aromatic amines, repeated exposure may trigger Type IV hypersensitivity reactions.

Engineering Controls & PPE Architecture

The Hierarchy of Control:

- **Isolation:** Handle strictly within a certified Chemical Fume Hood (Face velocity > 100 fpm).
- **Inertion:** While air-stable, storage under Nitrogen/Argon is recommended to prevent oxidative darkening of the amine function over time.

PPE Selection Logic:

- **Gloves:** Nitrile (0.11 mm) is sufficient for incidental splash. For prolonged handling or solution preparation in DCM/DMF, use Silver Shield (Laminate) gloves to prevent permeation of the organic solvent carrying the solute.
- **Respiratory:** If handling powder outside a hood (not recommended), use a P95/P100 particulate respirator.

Emergency Response Protocols

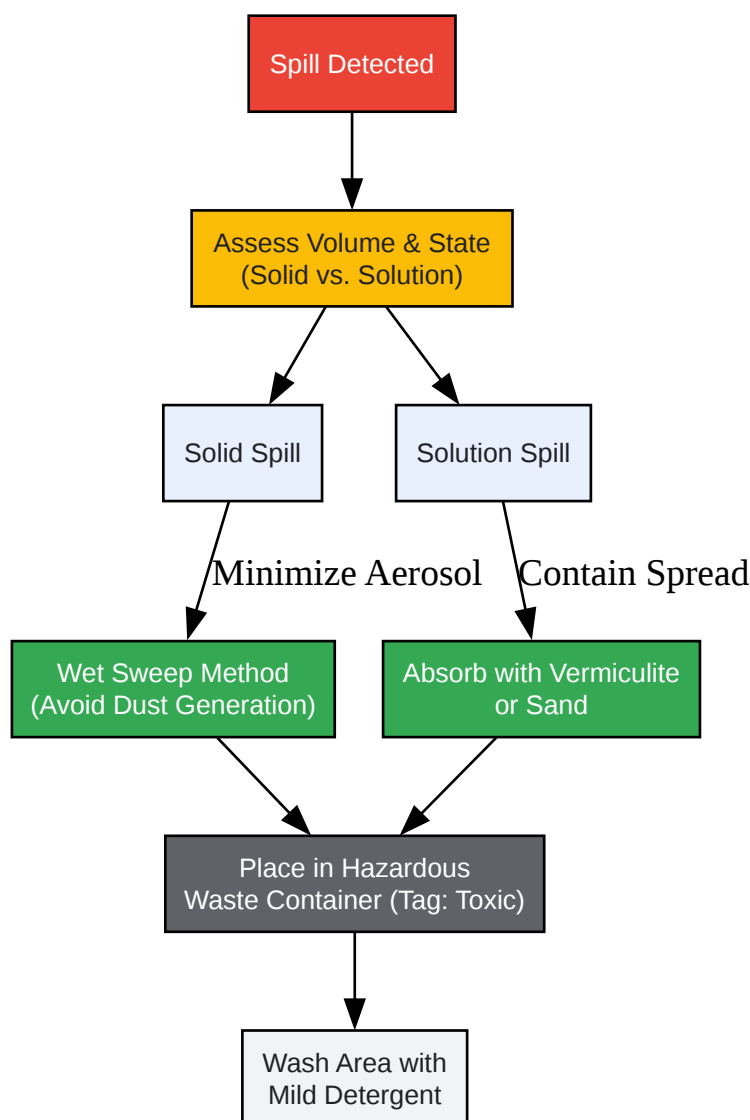
This section outlines self-validating workflows for accident management.

Scenario A: Ocular/Dermal Exposure^[2]

- **Immediate Action:** Flush with water.^{[3][1][2][4][5]} The mechanism is dilution and mechanical removal.
- **Contraindication:** Do NOT use vinegar or acidic neutralizers on skin; the heat of neutralization can exacerbate chemical burns.

Scenario B: Spillage & Containment

Decision Matrix for Spill Response:



[Click to download full resolution via product page](#)

Figure 1: Decision logic for containing spills of **1-(3,4-dichlorophenyl)-1H-pyrazol-4-amine**.

Handling in Synthesis (Reaction Safety)

When using this compound in drug development (e.g., amide coupling or S_NAr reactions):

- Thermodynamics: The amine is moderately nucleophilic. Reactions with acid chlorides are exothermic; add acid chloride dropwise to the amine solution at 0°C.
- Incompatibility: Avoid contact with strong oxidizing agents (e.g., KMnO₄)

, Nitric Acid). The hydrazine linkage in the pyrazole ring coupled with the amine can lead to violent decomposition or formation of azo-compounds.

- Waste Streams: Aqueous layers from workups must be treated as toxic organic waste due to the high aquatic toxicity potential of chlorinated aromatics.

Stability & Reactivity

Parameter	Description
Stability	Stable under standard temperature and pressure (STP).
Conditions to Avoid	Direct sunlight (UV degradation), moisture (hygroscopic potential).
Incompatible Materials	Acid anhydrides, Acid chlorides, Chloroformates, Strong oxidizers.
Decomposition Products	Nitrogen oxides (NO _x), Hydrogen chloride (HCl), Carbon monoxide (CO).

Ecological Information

- Aquatic Toxicity: Chlorinated phenyl rings are notoriously persistent and toxic to aquatic life (high LogP). Do not allow entry into drains.^{[6][1]}
- Persistence: Not readily biodegradable.

References

- PubChem. (n.d.).^[7] 1H-pyrazol-4-amine Compound Summary. National Library of Medicine. Retrieved February 16, 2026, from [\[Link\]](#)
- European Chemicals Agency (ECHA). (n.d.).^[7] C&L Inventory. Retrieved February 16, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemicalbook.com \[chemicalbook.com\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. static.cymitquimica.com \[static.cymitquimica.com\]](#)
- [5. indofinechemical.com \[indofinechemical.com\]](#)
- [6. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [7. 1H-pyrazol-4-amine | C3H5N3 | CID 78035 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Operational Risk & Handling Guide: 1-(3,4-dichlorophenyl)-1H-pyrazol-4-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11817931/docs#operational-risk-handling-guide-1-3-4-dichlorophenyl-1h-pyrazol-4-amine\]](https://www.benchchem.com/product/b11817931/docs#operational-risk-handling-guide-1-3-4-dichlorophenyl-1h-pyrazol-4-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check